

An In-depth Technical Guide to the Physical Properties of Isobutylcyclopentane

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Compound of Interest

Compound Name: *Isobutylcyclopentane*

Cat. No.: *B1594832*

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Introduction

Isobutylcyclopentane, with the chemical formula C_9H_{18} , is a cycloalkane that consists of a cyclopentane ring substituted with an isobutyl group.^{[1][2]} As a non-polar organic compound, it finds applications as a solvent and as an intermediate in the synthesis of more complex molecules.^{[1][2]} Understanding its physical properties is crucial for its application in organic synthesis, materials science, and for ensuring safe handling and storage. This guide provides a comprehensive overview of the key physical properties of **isobutylcyclopentane**, supported by experimental methodologies and data visualizations.

Core Physical Properties

The physical characteristics of **isobutylcyclopentane** are summarized in the table below, providing a clear reference for its fundamental properties.

Property	Value	Units
Molecular Weight	126.24	g/mol
Boiling Point	147.97 - 150.2	°C
Melting Point	-115.22	°C
Density	0.7769 - 0.8	g/cm ³
Refractive Index	1.4273 - 1.434	
Vapor Pressure	4.9 - 4.95	mmHg at 25°C
Flash Point	31.5	°C

Experimental Protocols

While specific experimental data for the determination of every physical property of **isobutylcyclopentane** is not readily available in the public domain, the following are detailed, standard methodologies that are broadly applicable to the characterization of liquid alkanes like **isobutylcyclopentane**.

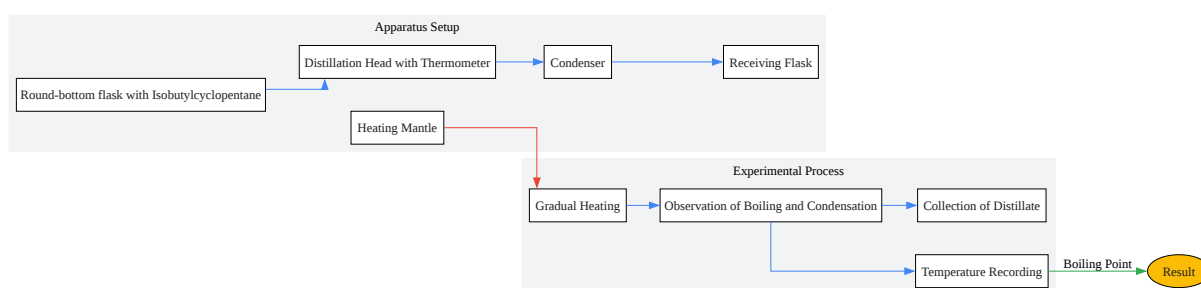
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound like **isobutylcyclopentane**, the boiling point is a key indicator of its volatility and purity.

Methodology: Distillation

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** A sample of **isobutylcyclopentane** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The heating mantle is turned on and the temperature is gradually increased.

- **Data Collection:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the liquid at the recorded atmospheric pressure.



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Fig 1. Experimental workflow for boiling point determination.

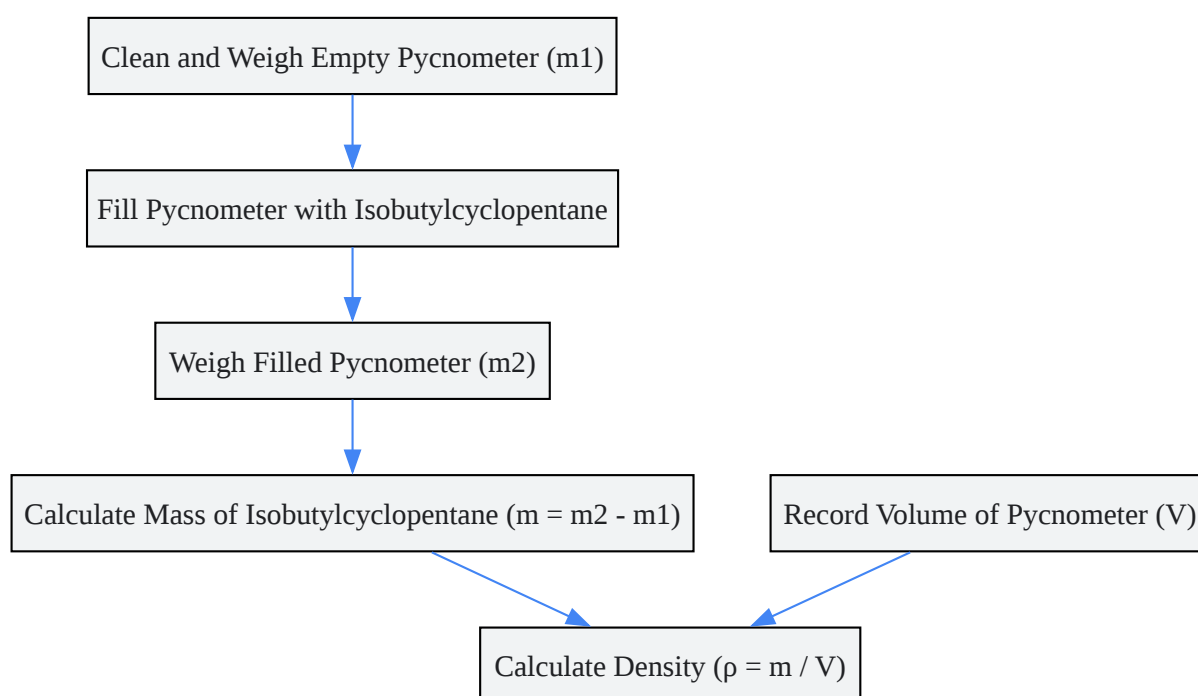
Determination of Density

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

Methodology: Pycnometry

- **Pycnometer Preparation:** A pycnometer (a flask with a specific, known volume) is cleaned, dried, and weighed accurately.

- **Sample Filling:** The pycnometer is filled with **isobutylcyclopentane**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The mass of the **isobutylcyclopentane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.



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Fig 2. Logical steps for density determination using a pycnometer.

Determination of Refractive Index

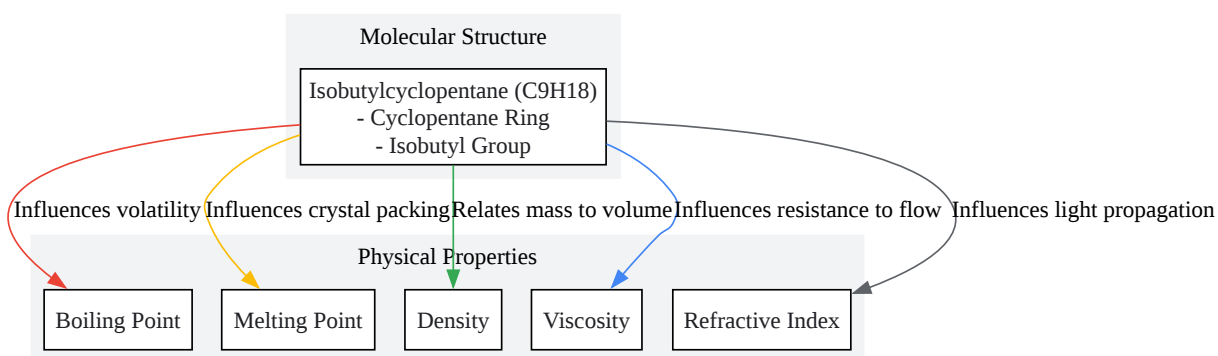
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used for identification and purity assessment.

Methodology: Refractometry

- **Instrument Calibration:** An Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **isobutylcyclopentane** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index value is read from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Signaling Pathways and Logical Relationships

As a simple hydrocarbon, **isobutylcyclopentane** is not involved in biological signaling pathways. Its primary relevance in a biological or pharmaceutical context would be as a non-polar solvent or as a building block in the synthesis of more complex, biologically active molecules. The logical relationship of its physical properties is primarily with its molecular structure.



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Fig 3. Relationship between molecular structure and physical properties.

Conclusion

This technical guide has provided a detailed overview of the key physical properties of **isobutylcyclopentane**, including its molecular weight, boiling and melting points, density, and refractive index. Standard experimental methodologies for determining these properties have been outlined to provide a practical framework for laboratory professionals. While **isobutylcyclopentane** does not participate in biological signaling, its physical characteristics, which are directly influenced by its molecular structure, are fundamental to its applications in research and development. The data and protocols presented herein serve as a valuable resource for scientists and professionals working with this compound.

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References

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